

Lascufloxacin safety profile versus other novel fluoroquinolones

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Compound Focus: Lascufloxacin Hydrochloride

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Safety Profile Overview

The table below summarizes the safety data for lascufloxacin from recent clinical studies, alongside a general safety context for other novel fluoroquinolones.

Drug Name	Reported Adverse Events (AEs)	Frequency & Severity in Clinical Studies	Notes / Context for Other FQs
Lascufloxacin	Hepatic dysfunction (elevated AST/ALT) [1] [2].	Most AEs were mild or moderate; no severe drug-related AEs reported in multiple studies [3] [2] [4].	
	Disruption of gut and salivary microbiota [5].	In studies on community-onset pneumonia, drug-related AEs occurred in 10.0% of patients [1].	

Drug Name	Reported Adverse Events (AEs)	Frequency & Severity in Clinical Studies	Notes / Context for Other FQs
Other Novel FQs (e.g., Delafloxacin, Levonadifloxacin)	Class-wide AEs: Tendonitis, neuropathy, CNS effects, QT prolongation (see below) [6] [7].	Generally well-tolerated in clinical studies with mild to moderate AEs [6] [7].	"New systemic FQs present potent antibacterial activity... Generally, in clinical studies, the new FQs were well-tolerated" [6].
Older FQs	The class is associated with severe AEs, leading to FDA/EMA safety warnings and market withdrawal of some drugs (e.g., sparfloxacin) [6] [7].	The safety profile is a significant concern, restricting their use as first-line agents [6] [7].	

Fluoroquinolone Class-Wide Safety Concerns

All fluoroquinolones carry a risk of serious adverse events. Regulatory agencies have issued safety warnings for the entire class regarding the following potential effects [6] [7]:

- **Tendinopathy and Tendon Rupture**
- **Peripheral Neuropathy**
- **Central Nervous System Effects** (e.g., anxiety, insomnia, confusion)
- **QT Interval Prolongation** and potential cardiac arrhythmias
- **Exacerbation of Myasthenia Gravis**
- **Blood Glucose Disturbances** (hypo- or hyperglycemia)

While the new FQs, including lascefloxacin, appear to have a better-tolerated profile in initial studies, continuous post-marketing surveillance is crucial to confirm their long-term safety [6] [7].

Experimental Data and Methodologies

The positive safety profile of lascufloxacin is supported by several clinical studies. Here are the key methodologies from the cited research:

- **Study Design for Pneumonia Treatment [1] [2]**

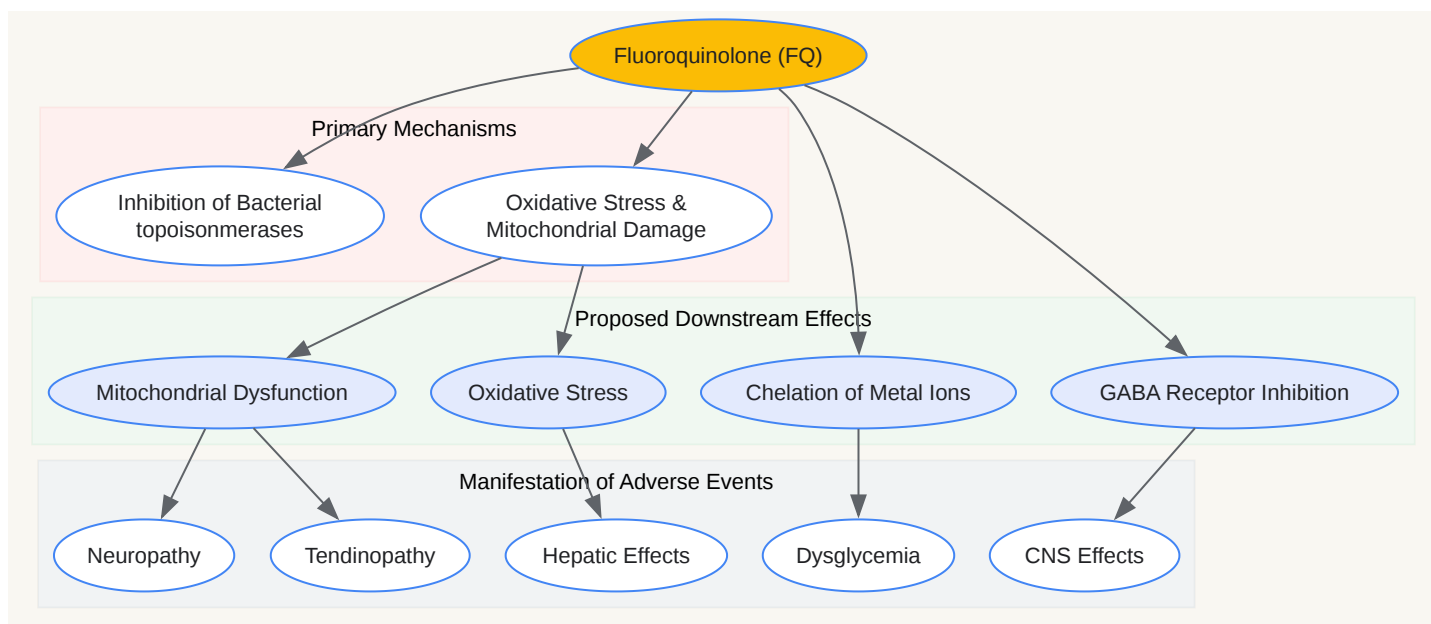
- **Population:** Patients with mild-to-moderate community-onset pneumonia (COP) or nursing- and healthcare-associated pneumonia (NHCAP), predominantly elderly (median age 73-86 years).
- **Intervention:** Intravenous lascufloxacin (150 mg once daily) with a loading dose (300 mg), with a switch to oral lascufloxacin (75 mg once daily) after 3-5 days.
- **Safety Assessment:** AEs were monitored and recorded throughout the treatment period. Causality to the study drug was assessed by investigators. Hepatic toxicity was specifically defined as AST or ALT levels rising to three times the upper limit of normal [2].

- **Microbiota Impact Analysis [5]**

- **Population:** Healthy adults and patients with pneumonia.
- **Intervention:** Oral lascufloxacin (75 mg once daily).
- **Assessment:** Fecal and saliva samples were collected at multiple time points. The diversity and composition of gut and salivary microbiota were analyzed using next-generation sequencing. α -diversity (richness and evenness) and β -diversity (differences between microbial communities) were measured.

Adverse Event Mechanisms

The diagram below outlines the hypothesized pathways for fluoroquinolone-induced adverse effects.



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Conclusion and Research Considerations

Current evidence suggests that lascufloxacin has an acceptable safety profile for treating respiratory infections, particularly in the elderly. However, please note the following limitations in the available data:

- **Lack of Direct Comparisons:** The existing studies for lascufloxacin are primarily single-arm or uncontrolled trials. There is a lack of randomized controlled trials that directly compare its safety head-to-head with other novel fluoroquinolones like delafloxacin.
- **Post-Marketing Data:** The manufacturer and regulatory authorities continue to monitor the drug's safety in the wider population, which is critical for identifying rarer, long-term adverse events [6].

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References

1. Efficacy and Safety of Intravenous-to-Oral Lascufloxacin ... [pmc.ncbi.nlm.nih.gov]
2. for respiratory infections | IDR Lascufloxacin [dovepress.com]
3. and healthcare-associated pneumonia: A single-arm, open ... [sciencedirect.com]
4. Effectiveness of Drip Infusion of Lascufloxacin, a Novel ... [pmc.ncbi.nlm.nih.gov]
5. Temporal effects of lascufloxacin on human gut and ... [sciencedirect.com]
6. Overview of Side-Effects of Antibacterial Fluoroquinolones : New... [pmc.ncbi.nlm.nih.gov]
7. Overview of Side-Effects of Antibacterial Fluoroquinolones [mdpi.com]

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